

N-(2-sec-butylphenyl)-4-methylbenzamide

SMILES string

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Compound of Interest

Compound Name: *N*-(2-sec-butylphenyl)-4-methylbenzamide

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An In-depth Technical Guide to **N-(2-sec-butylphenyl)-4-methylbenzamide**

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Abstract

This technical guide provides a comprehensive overview of **N-(2-sec-butylphenyl)-4-methylbenzamide**, a substituted aromatic amide of interest in medicinal chemistry and materials science. This document details the compound's chemical structure, including its canonical SMILES representation, and outlines a robust synthetic protocol for its preparation. Furthermore, it delves into state-of-the-art analytical techniques for its structural elucidation and purification, including Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, as well as chromatographic methods. This guide is intended for researchers, scientists, and drug development professionals seeking a practical and in-depth understanding of this molecule and its synthesis.

Introduction

N-arylbenzamides represent a significant class of organic compounds with diverse applications, ranging from pharmaceuticals to advanced materials. The amide functional group is a cornerstone of biological and synthetic chemistry.[1] The specific compound, **N-(2-sec-butylphenyl)-4-methylbenzamide**, features a sterically hindered N-aryl substituent, which can impart unique conformational properties and influence its biological activity and material characteristics. Understanding the precise synthesis and characterization of this molecule is crucial for its potential applications. This guide will provide a detailed, field-proven methodology for its synthesis and analysis.

Chemical Structure and Properties

The chemical structure of **N-(2-sec-butylphenyl)-4-methylbenzamide** is characterized by a 4-methylbenzoyl group attached to the nitrogen atom of a 2-sec-butylaniline moiety.

Table 1: Chemical Identifiers and Properties

Identifier	Value
IUPAC Name	N-(2-sec-butylphenyl)-4-methylbenzamide
Molecular Formula	C ₁₈ H ₂₁ NO
Molecular Weight	267.37 g/mol
SMILES String	<chem>CCC(C)c1ccccc1NC(=O)c2ccc(C)cc2</chem>

The sec-butyl group on the phenyl ring introduces chirality, meaning this compound can exist as a racemic mixture of two enantiomers. The steric hindrance provided by the ortho-substituted sec-butyl group is expected to influence the rotational barrier around the amide C-N bond, a phenomenon that can be studied by variable temperature NMR spectroscopy.[2]

Synthesis of N-(2-sec-butylphenyl)-4-methylbenzamide

The synthesis of **N-(2-sec-butylphenyl)-4-methylbenzamide** is most effectively achieved through the acylation of 2-sec-butylaniline with 4-methylbenzoyl chloride. This is a classic and reliable method for amide bond formation.

Synthetic Workflow

The overall synthetic process involves the reaction of the amine with the acid chloride in the presence of a base to neutralize the hydrochloric acid byproduct. The subsequent steps include work-up to remove impurities and purification of the final product.



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Caption: Synthetic workflow for **N-(2-sec-butylphenyl)-4-methylbenzamide**.

Detailed Experimental Protocol

Materials:

- 2-sec-butylaniline
- 4-methylbenzoyl chloride
- Pyridine (anhydrous)
- Dichloromethane (DCM, anhydrous)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution (NaHCO₃)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate (for chromatography)

Procedure:

- **Reaction Setup:** To a solution of 2-sec-butylaniline (1.0 eq) in anhydrous dichloromethane (DCM) in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add pyridine (1.2 eq). Cool the mixture to 0 °C using an ice bath.
- **Acylation:** Slowly add a solution of 4-methylbenzoyl chloride (1.1 eq) in anhydrous DCM to the cooled reaction mixture dropwise over 15-20 minutes. The addition of the acid chloride often results in the formation of a precipitate (pyridinium hydrochloride).
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir the reaction mixture for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Aqueous Work-up:** Upon completion, dilute the reaction mixture with DCM. Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl (to remove excess pyridine), saturated NaHCO₃ solution (to neutralize any remaining acid), and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a hexanes/ethyl acetate gradient as the eluent.^{[3][4]} The polarity of the eluent should be optimized based on TLC analysis.
- **Isolation:** Combine the fractions containing the pure product (as determined by TLC) and evaporate the solvent to yield **N-(2-sec-butylphenyl)-4-methylbenzamide** as a solid.

Structural Characterization

Comprehensive spectroscopic analysis is essential to confirm the identity and purity of the synthesized **N-(2-sec-butylphenyl)-4-methylbenzamide**.^[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules.^{[5][6]}

¹H NMR (Proton NMR): The ¹H NMR spectrum is expected to show distinct signals for the aromatic protons, the methyl group on the benzoyl ring, the sec-butyl group, and the amide N-H proton. Due to the ortho-substitution, the aromatic protons on the aniline ring will likely exhibit complex splitting patterns. The diastereotopic methylene protons of the sec-butyl group may show non-equivalence.

¹³C NMR (Carbon NMR): The ¹³C NMR spectrum will provide information on the carbon framework of the molecule. Key signals to identify include the carbonyl carbon of the amide, the aromatic carbons, and the carbons of the sec-butyl and methyl groups.

Table 2: Expected NMR Spectroscopic Data

Functional Group	¹ H Chemical Shift (δ, ppm)	¹³ C Chemical Shift (δ, ppm)
Amide N-H	7.5 - 8.5 (broad singlet)	-
Aromatic C-H	7.0 - 8.0 (multiplets)	120 - 140
Benzoyl -CH ₃	~2.4 (singlet)	~21
sec-butyl -CH-	~3.0 (multiplet)	~40
sec-butyl -CH ₂ -	~1.6 (multiplet)	~30
sec-butyl -CH ₃ (doublet)	~1.2 (doublet)	~12
sec-butyl -CH ₃ (triplet)	~0.9 (triplet)	~20
Amide C=O	-	~165

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Table 3: Expected IR Absorption Bands

Functional Group	Wavenumber (cm ⁻¹)	Description
N-H Stretch	3300 - 3500	Sharp to medium peak
C-H Stretch (aromatic)	3000 - 3100	Medium to weak peaks
C-H Stretch (aliphatic)	2850 - 3000	Medium to strong peaks
C=O Stretch (amide)	1630 - 1680	Strong, sharp peak
C=C Stretch (aromatic)	1450 - 1600	Medium to weak peaks

Purification and Quality Control

Achieving high purity is critical for the intended applications of **N-(2-sec-butylphenyl)-4-methylbenzamide**, especially in a research and development setting.

Purification Techniques

- **Crystallization:** For solid compounds, crystallization is an effective method for purification.[3] [7][8] A suitable solvent or solvent system should be chosen where the compound has high solubility at elevated temperatures and low solubility at room temperature or below.
- **Chromatography:** As detailed in the synthetic protocol, column chromatography is a versatile technique for separating the desired product from byproducts and unreacted starting materials.[3]

Purity Assessment

- **High-Performance Liquid Chromatography (HPLC):** HPLC is a sensitive analytical technique to determine the purity of the final compound. A single sharp peak in the chromatogram indicates a high degree of purity.
- **Melting Point Analysis:** A sharp and well-defined melting point range is indicative of a pure crystalline solid.

Potential Applications

While specific applications for **N-(2-sec-butylphenyl)-4-methylbenzamide** are not extensively documented in the public domain, related N-arylbenzamide structures have shown promise in several areas:

- **Medicinal Chemistry:** The benzamide scaffold is present in a number of approved drugs and clinical candidates.^[9] The substitution pattern on both the N-phenyl ring and the benzoyl ring can be tuned to optimize binding to biological targets.
- **Materials Science:** The rigid amide linkage and aromatic rings can be incorporated into polymers to enhance their thermal stability and mechanical properties.^[10]

Conclusion

This technical guide has provided a comprehensive framework for the synthesis, purification, and characterization of **N-(2-sec-butylphenyl)-4-methylbenzamide**. The detailed experimental protocol and analytical data serve as a valuable resource for researchers and professionals in the fields of organic synthesis, medicinal chemistry, and materials science. The methodologies described herein are robust and can be adapted for the synthesis of related N-arylbenzamide analogs.

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